

# Section 1: Core Compound Identification and Physicochemical Properties

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## Compound of Interest

Compound Name: *Tetrabutylphosphonium methanesulfonate*

CAS No.: 98342-59-7

Cat. No.: B1591373

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**Tetrabutylphosphonium methanesulfonate**, often abbreviated as [TBP][OMs], is a quaternary phosphonium salt that exists as a crystalline solid at room temperature.[1] Its identity is defined by a unique combination of a bulky, symmetric tetrabutylphosphonium cation and a compact methanesulfonate anion. This structure confers properties characteristic of ionic liquids, such as high thermal stability and negligible vapor pressure.[2][3]

Table 1: Compound Identifiers

| Identifier        | Value   | Source(s) |
|-------------------|---|-----------|
| CAS Number        | <b>98342-59-7</b>                                 | [2][4]    |
| IUPAC Name        | methanesulfonate;tetrabutylphosphonium            | [2][4]    |
| EC Number         | 627-943-6   | [4]       |
| Molecular Formula | C <sub>17</sub> H <sub>39</sub> O <sub>3</sub> PS | [2][4]    |
| PubChem CID       | 16218642  | [4]       |

| InChI Key | DSQCNXSPLHDLED-UHFFFAOYSA-M |[4] |

Table 2: Physicochemical Properties

| Property         | Value             | Source(s) |
|------------------|-------------------|-----------|
| Molecular Weight | 354.53 g/mol      | [1]       |
| Appearance       | Crystalline solid | [1]       |
| Melting Point    | 59-62 °C          | [1]       |

| Key Features | High thermal stability, low volatility, excellent solvation properties [[2] |

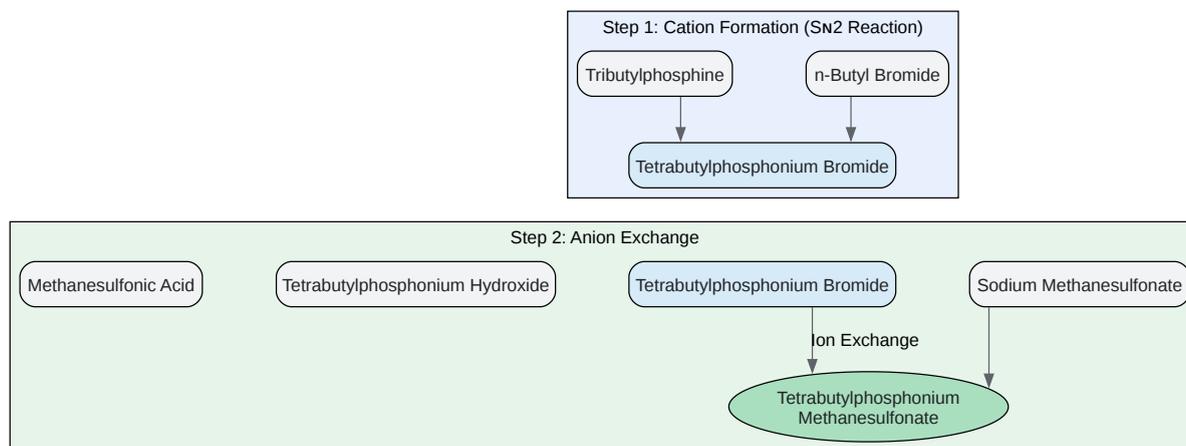
## Section 2: Synthesis Pathways and Core Mechanisms of Action

A thorough understanding of a compound's synthesis is critical for ensuring its purity and predicting its behavior in downstream applications. The synthesis of **tetrabutylphosphonium methanesulfonate** is typically achieved through robust and well-documented chemical reactions.

### Dominant Synthesis Methodologies

The most prevalent synthetic strategy is a two-step process that first forms the tetrabutylphosphonium cation, followed by an anion exchange.[2]

- **Cation Formation (S<sub>N</sub>2 Alkylation):** Tributylphosphine, a potent nucleophile, attacks the electrophilic carbon of an n-butyl halide (commonly 1-bromobutane). This reaction proceeds via a classic S<sub>N</sub>2 mechanism, resulting in the formation of tetrabutylphosphonium bromide. The choice of an S<sub>N</sub>2 pathway is deliberate; it provides a high-yield, clean route to the quaternary phosphonium salt.[2]
- **Anion Exchange:** The resulting tetrabutylphosphonium bromide is then subjected to an ion exchange reaction. This can be accomplished by reacting it with a methanesulfonate salt, such as sodium methanesulfonate, or through a neutralization reaction between tetrabutylphosphonium hydroxide and methanesulfonic acid.[2]



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Caption: Primary synthesis route for **Tetrabutylphosphonium Methanesulfonate**.

## Mechanism as a Phase-Transfer Catalyst (PTC)

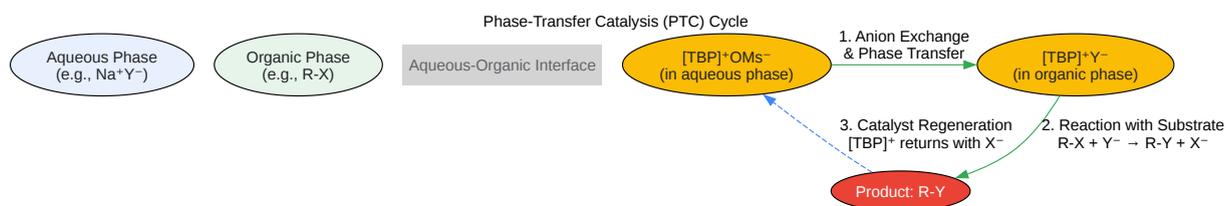
One of the most powerful applications of this compound is in phase-transfer catalysis, a technique that enables reactions between reactants located in separate, immiscible phases (e.g., an aqueous phase and an organic phase).[2] The bulky, lipophilic tetrabutylphosphonium cation is the key to this process.

The mechanism proceeds as follows:

- The phosphonium cation pairs with an anion from the aqueous phase (e.g., a nucleophile).

- This newly formed ion pair has sufficient organic character to be soluble in the organic phase, effectively "transferring" the aqueous-phase reactant into the organic phase where the other substrate resides.
- After the reaction occurs in the organic phase, the phosphonium cation can return to the aqueous phase to begin the cycle anew.

Phosphonium-based catalysts are often preferred over their ammonium counterparts due to the larger, more polarizable nature of the phosphorus atom, which can lead to higher reactivity and greater thermal stability.[5]



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Caption: Generalized mechanism of **Tetrabutylphosphonium Methanesulfonate** in PTC.

## Section 3: Field-Proven Applications in Research and Development

The unique properties of **tetrabutylphosphonium methanesulfonate** make it a versatile tool in both academic and industrial settings.

### Application Protocol: Phase-Transfer Catalyzed Esterification

This protocol describes the synthesis of butyl benzoate from sodium benzoate and butyl bromide, a classic example of a PTC-driven alkylation.[6] The use of a PTC is essential because sodium benzoate is soluble in water but not in the organic solvent where butyl bromide resides.

#### Methodology:

- **Reactor Setup:** To a 250 mL round-bottom flask equipped with a reflux condenser and magnetic stirrer, add sodium benzoate (e.g., 0.1 mol), deionized water (50 mL), and toluene (50 mL).
- **Catalyst Addition:** Add **tetrabutylphosphonium methanesulfonate** (1-5 mol% relative to the limiting reagent). The choice of a phosphonium salt is driven by its high catalytic activity in such alkylations.[5]
- **Initiation:** Begin vigorous stirring to create a large interfacial area between the aqueous and organic phases. Heat the mixture to a controlled temperature (e.g., 60-80 °C).
- **Reagent Addition:** Slowly add butyl bromide (0.1 mol) to the reaction mixture.
- **Reaction Monitoring:** The reaction progress can be monitored by withdrawing small aliquots from the organic layer and analyzing for the disappearance of butyl bromide (e.g., via GC) or appearance of butyl benzoate.
- **Work-up and Isolation:** Upon completion, cool the mixture and separate the organic layer. Wash the organic layer with water to remove any remaining catalyst and inorganic salts. Dry the organic layer over an anhydrous salt (e.g., MgSO<sub>4</sub>), filter, and remove the solvent under reduced pressure to yield the crude butyl benzoate product.
- **Purification:** If necessary, purify the product via vacuum distillation.

## Electrochemical Systems

As an ionic liquid, **tetrabutylphosphonium methanesulfonate** possesses high ionic conductivity, making it a suitable component for electrolytes in various electrochemical applications, such as advanced batteries or capacitors.[2][7] Its non-volatility and thermal

stability offer significant safety advantages over traditional organic solvent-based electrolytes.

[3][8]

## Innovations in Life Sciences and Drug Development

The unique solvation properties of phosphonium salts are being leveraged in the life sciences.

- **Proteomics:** The positively charged phosphonium cation can interact with negatively charged proteins, aiding in their extraction and solubilization, particularly for challenging membrane proteins that are notoriously difficult to isolate.[2]
- **Drug Formulation:** Its ability to enhance the solubility and stability of other organic molecules makes it a compound of interest for advanced drug formulation and delivery systems.[2] The relationship between a drug's structure, properties, and processing is a cornerstone of pharmaceutical materials science.[9]

## Section 4: Safety, Handling, and Storage Protocols

While offering significant advantages, **tetrabutylphosphonium methanesulfonate** is an active chemical and must be handled with appropriate care.

Table 3: GHS Hazard Identification

| Hazard Code | Description                   | Class                | Source(s) |
|-------------|-------------------------------|----------------------|-----------|
| H315        | <b>Causes skin irritation</b> | <b>Skin Irrit. 2</b> | [4]       |
| H319        | Causes serious eye irritation | Eye Irrit. 2         | [2][4]    |

| H335 | May cause respiratory irritation | STOT SE 3 |[2][4] |

Standard Operating Procedure for Safe Handling:

- **Personal Protective Equipment (PPE):** Always wear standard PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).[10][11]

- Ventilation: Handle the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.[\[12\]](#)[\[13\]](#)
- Dispensing: When weighing or transferring the solid, avoid generating dust. Use appropriate tools and a clean work surface.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[\[12\]](#)[\[13\]](#)
- Spill Response: In case of a spill, avoid creating dust. Carefully sweep up the solid material and place it into a suitable, labeled container for waste disposal.[\[10\]](#)[\[13\]](#)
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

## Conclusion

**Tetrabutylphosphonium methanesulfonate** is more than just a chemical compound; it is an enabling technology. Its identity as a thermally stable, highly effective phase-transfer catalyst and ionic liquid provides solutions to long-standing challenges in organic synthesis, electrochemistry, and the life sciences. By understanding its fundamental properties, synthesis, and mechanisms, researchers and developers can fully harness its potential to drive innovation in their respective fields.

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